

# ER-27319 maleate solubility issues in aqueous buffer

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ER-27319 maleate

Cat. No.: B1671605

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## Technical Support Center: ER-27319 Maleate

This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **ER-27319 maleate** in aqueous buffers during their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **ER-27319 maleate** and what are its physical properties?

**ER-27319 maleate** is a selective inhibitor of Spleen tyrosine kinase (Syk).<sup>[1][2][3][4]</sup> Its chemical name is 10-(3-Aminopropyl)-3,4-dimethyl-9(10H)-acridinone maleate.<sup>[1][4]</sup> The compound is supplied as a maleate salt to improve its aqueous solubility and stability.<sup>[5][6]</sup>

Q2: What is the reported solubility of **ER-27319 maleate**?

The solubility of **ER-27319 maleate** has been determined in both water and dimethyl sulfoxide (DMSO). This information is summarized in the table below.

Property	Value	Reference
Chemical Formula	$C_{18}H_{20}N_2O \cdot C_4H_4O_4$	[1][2]
Molecular Weight	396.17 g/mol	[1][2]
Solubility in Water	Up to 29.71 mg/mL (75 mM)	[1][3]
Solubility in DMSO	Up to 39.62 mg/mL (100 mM)	[1][3]

Q3: Why might I be experiencing solubility issues with **ER-27319 maleate** in my aqueous buffer?

While **ER-27319 maleate** is soluble in water, its solubility in aqueous buffers can be influenced by several factors, most notably pH. ER-27319 is a maleate salt, and the solubility of such salts is often pH-dependent. Maleic acid has two pKa values, approximately 1.9 and 6.1.[1][2][3][7][8] The pH of your buffer can affect the ionization state of both the ER-27319 molecule and the maleate counter-ion, potentially leading to precipitation if the compound's solubility limit is exceeded.

## Troubleshooting Guide

Problem: My **ER-27319 maleate** is precipitating when I dilute my DMSO stock into an aqueous buffer.

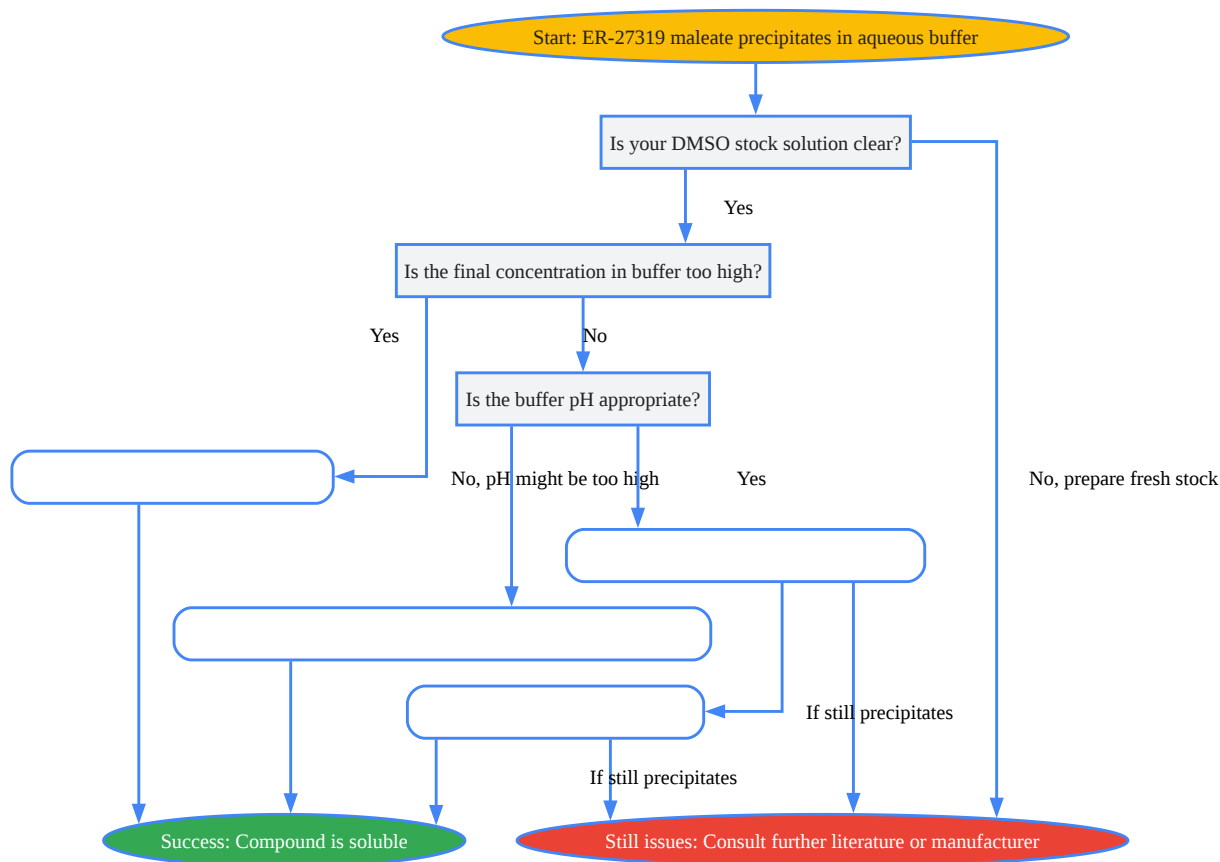
This is a common issue when working with compounds that have limited aqueous solubility. Here are several steps you can take to troubleshoot this problem:

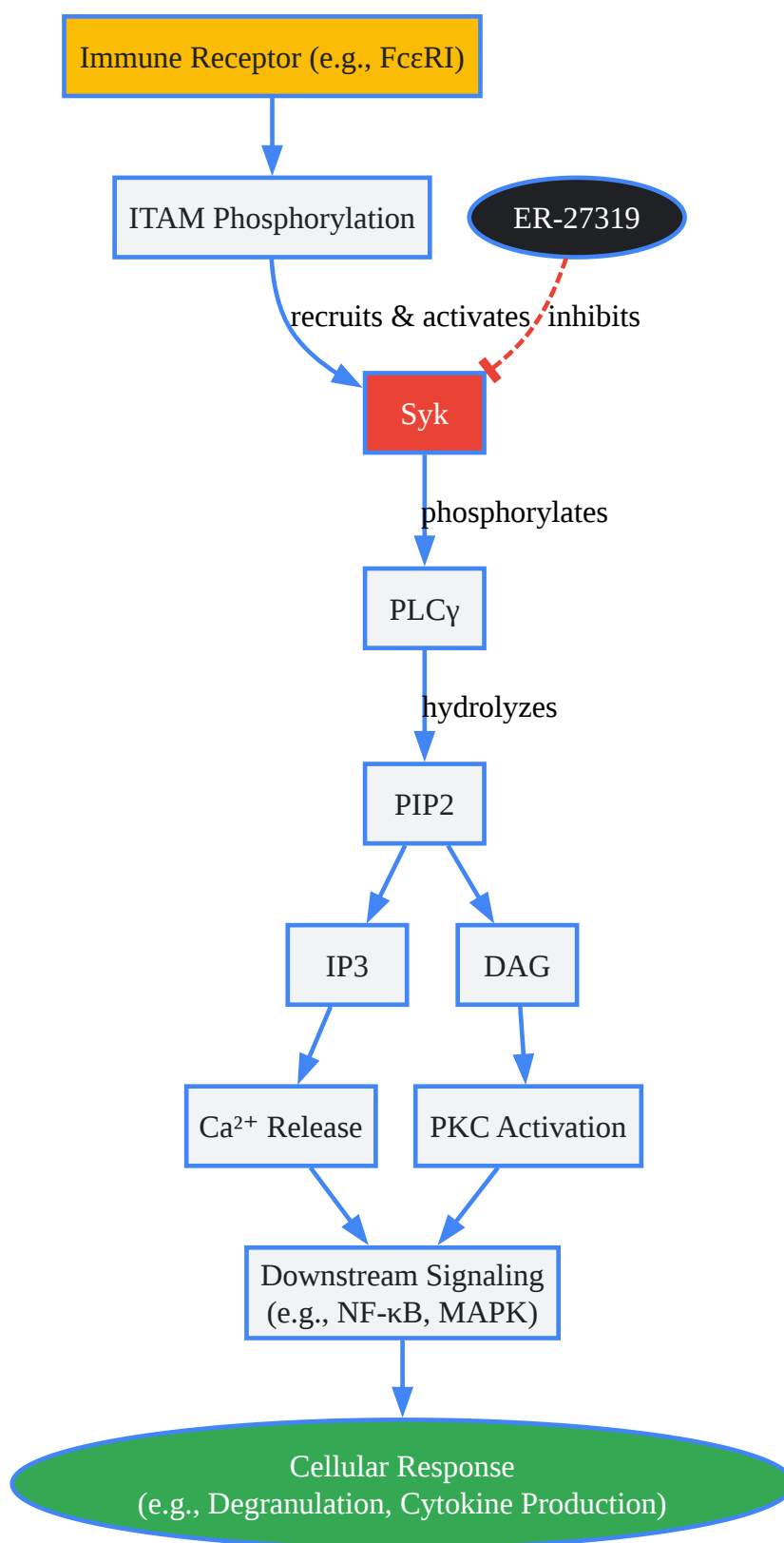
- **Lower the Final Concentration:** The most straightforward solution is to reduce the final concentration of **ER-27319 maleate** in your experimental buffer.
- **Optimize the DMSO Concentration:** While DMSO is an excellent solvent for creating high-concentration stock solutions, its presence in the final aqueous solution should be minimized. High concentrations of DMSO can be toxic to cells and may affect experimental outcomes. As a general rule, the final DMSO concentration should be kept below 0.5%.
- **Adjust the pH of the Buffer:** Since ER-27319 is a maleate salt, its solubility is likely to be higher in acidic conditions. If your experimental design allows, consider using a buffer with a

slightly lower pH. For basic compounds, conversion to the free base at higher pH can lead to precipitation.<sup>[9]</sup><sup>[10]</sup>

- Use a Co-solvent: In some cases, the addition of a small amount of a water-miscible co-solvent to your aqueous buffer can improve the solubility of your compound.<sup>[8]</sup>
- Sonication: Gentle sonication can help to redissolve small amounts of precipitate. However, be cautious as prolonged or high-energy sonication can degrade the compound.

Below is a logical workflow for troubleshooting solubility issues.





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